

# An In-depth Technical Guide to the Fundamental Properties of Sodium Methanethiolate

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## Compound of Interest

Compound Name: sodium;methanethiolate

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## Introduction: Unveiling a Potent Nucleophile in Modern Synthesis

Sodium methanethiolate ( $\text{CH}_3\text{SNa}$ ), also known as sodium thiomethoxide, is a powerful organosulfur reagent that has carved a significant niche in the landscape of organic chemistry and drug development.<sup>[1]</sup> As the sodium salt of methanethiol, this unassuming white to off-white solid possesses a formidable nucleophilicity, making it an indispensable tool for the formation of carbon-sulfur bonds.<sup>[1][2]</sup> Its utility extends from fundamental organic transformations to the intricate synthesis of complex pharmaceutical compounds. This guide provides a comprehensive overview of the core properties of sodium methanethiolate, offering researchers, scientists, and drug development professionals a detailed understanding of its chemical behavior, applications, and safe handling.

## Core Chemical and Physical Properties

Sodium methanethiolate is a hygroscopic solid with a characteristically strong and unpleasant odor reminiscent of rotten cabbage.<sup>[3]</sup> It is highly soluble in water and polar organic solvents.<sup>[1]</sup> The solid is flammable and sensitive to air and moisture, readily hydrolyzing to produce

flammable and odorous methanethiol gas.[1] For practical applications, it is often handled as a solution in water, typically at concentrations of 15-21 wt%.[2][4]

| Property                       | Value                                   | Source(s) |
|--------------------------------|-----------------------------------------|-----------|
| Chemical Formula               | CH <sub>3</sub> NaS                     | [1][4]    |
| Molecular Weight               | 70.09 g/mol                             | [4][5]    |
| Appearance                     | White to off-white or light brown solid | [3][4]    |
| Odor                           | Strong, offensive, like rotten cabbage  | [3]       |
| Melting Point                  | 88-90 °C                                | [1]       |
| Density (solid)                | 1.43 g/cm <sup>3</sup>                  | [1]       |
| Density (21 wt% aq. soln.)     | 1.09 - 1.11 g/mL at 20 °C               | [2]       |
| Solubility                     | Soluble in water                        | [1][3]    |
| Flash Point (15 wt% aq. soln.) | 27 °C                                   |           |
| CAS Number                     | 5188-07-8                               | [1][4]    |

## Spectroscopic and Thermodynamic Data

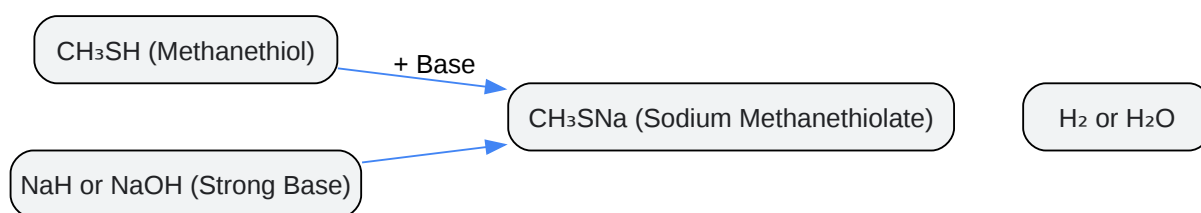
A thorough understanding of a reagent's spectroscopic signature is paramount for reaction monitoring and product characterization.

| Spectroscopic Data         | Key Features                                                                                                                                                         | Source(s) |
|----------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------|-----------|
| $^1\text{H}$ NMR           | A singlet corresponding to the methyl protons.                                                                                                                       | [6]       |
| $^{13}\text{C}$ NMR        | A single resonance for the methyl carbon.                                                                                                                            | [5][6][7] |
| Infrared (IR) Spectroscopy | C-H stretching and bending vibrations. In the parent thiol, a characteristic S-H stretch is observed around $2550\text{ cm}^{-1}$ , which is absent in the thiolate. | [5][8]    |
| Mass Spectrometry          | The molecular ion peak ( $M^+$ ) and characteristic fragmentation patterns are used for identification.                                                              | [9]       |

| Thermodynamic Property                     | Value                                                           | Source(s) |
|--------------------------------------------|-----------------------------------------------------------------|-----------|
| Enthalpy of Formation ( $\Delta H^\circ$ ) | $-199.9 \pm 1.8\text{ kJ/mol}$ (for $\text{NaSC}_2\text{H}_5$ ) | [10]      |

## Synthesis and Reactivity: The Heart of its Utility

Sodium methanethiolate is typically prepared through the deprotonation of methanethiol with a strong base, such as sodium hydride or sodium hydroxide, in an anhydrous solvent.[1]



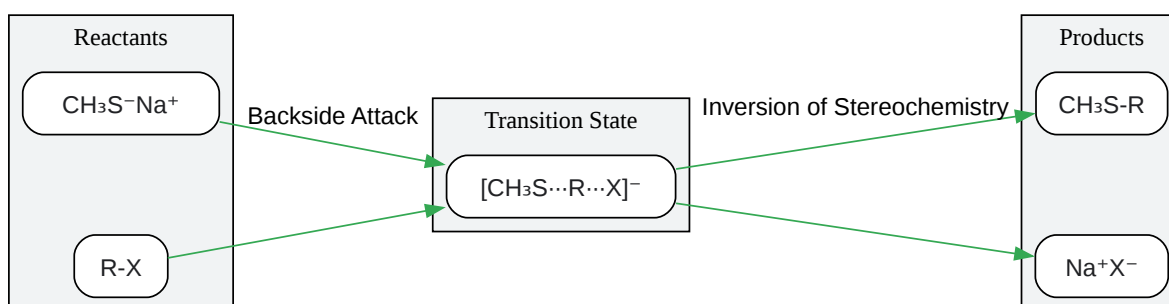
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### *General synthesis of sodium methanethiolate.*

The reactivity of sodium methanethiolate is dominated by the high nucleophilicity of the thiolate anion. It readily participates in a variety of chemical transformations, most notably nucleophilic substitution reactions.

## Nucleophilic Substitution (S<sub>N</sub>2) Reactions

Sodium methanethiolate is a premier reagent for S<sub>N</sub>2 reactions, where it efficiently displaces leaving groups from alkyl halides to form methyl thioethers.[1] This reaction proceeds via a backside attack, resulting in an inversion of stereochemistry at the carbon center.[11] The concerted mechanism involves the simultaneous formation of the new carbon-sulfur bond and the breaking of the carbon-leaving group bond.[11][12]



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### *S<sub>N</sub>2 reaction of sodium methanethiolate with an alkyl halide.*

## Cleavage of Ethers and Esters

Beyond alkyl halides, sodium methanethiolate is also a potent reagent for the cleavage of methyl ethers and esters, a crucial transformation in synthetic and medicinal chemistry for deprotection strategies.[1]

## Applications in Drug Development and Organic Synthesis

The robust nucleophilicity of sodium methanethiolate has cemented its role in the synthesis of a wide array of organic molecules, including active pharmaceutical ingredients (APIs).

## Synthesis of Thioethers

The formation of thioethers is a cornerstone of many synthetic pathways in drug discovery.<sup>[13]</sup> Thioether linkages are present in numerous biologically active molecules and serve as key intermediates for further functionalization.

## Histone Deacetylase (HDAC) Inhibitors

Sodium methanethiolate is employed in the synthesis of thiol-based suberoylanilide hydroxamic acid (SAHA) analogues, which are potent histone deacetylase (HDAC) inhibitors.<sup>[4]</sup> HDAC inhibitors are a promising class of anti-cancer agents.

## HIV Protease Inhibitors

A notable application of sodium methanethiolate is in the synthesis of the non-peptidic HIV protease inhibitor, Tipranavir.<sup>[14][15][16][17]</sup> The introduction of a thioether moiety is a key step in the construction of this complex antiviral drug. An analogue of Tipranavir was synthesized using a thio-alkyl group as a temporary protecting group, which was introduced via a Michael addition reaction, and the resulting compound was then reacted with an ethyl-organometallic reagent.<sup>[15]</sup>

## Experimental Protocol: Synthesis of a Methyl Thioether

This section provides a detailed, self-validating protocol for a typical  $S_N2$  reaction using sodium methanethiolate.

Objective: To synthesize a methyl thioether from an alkyl bromide.

Materials:

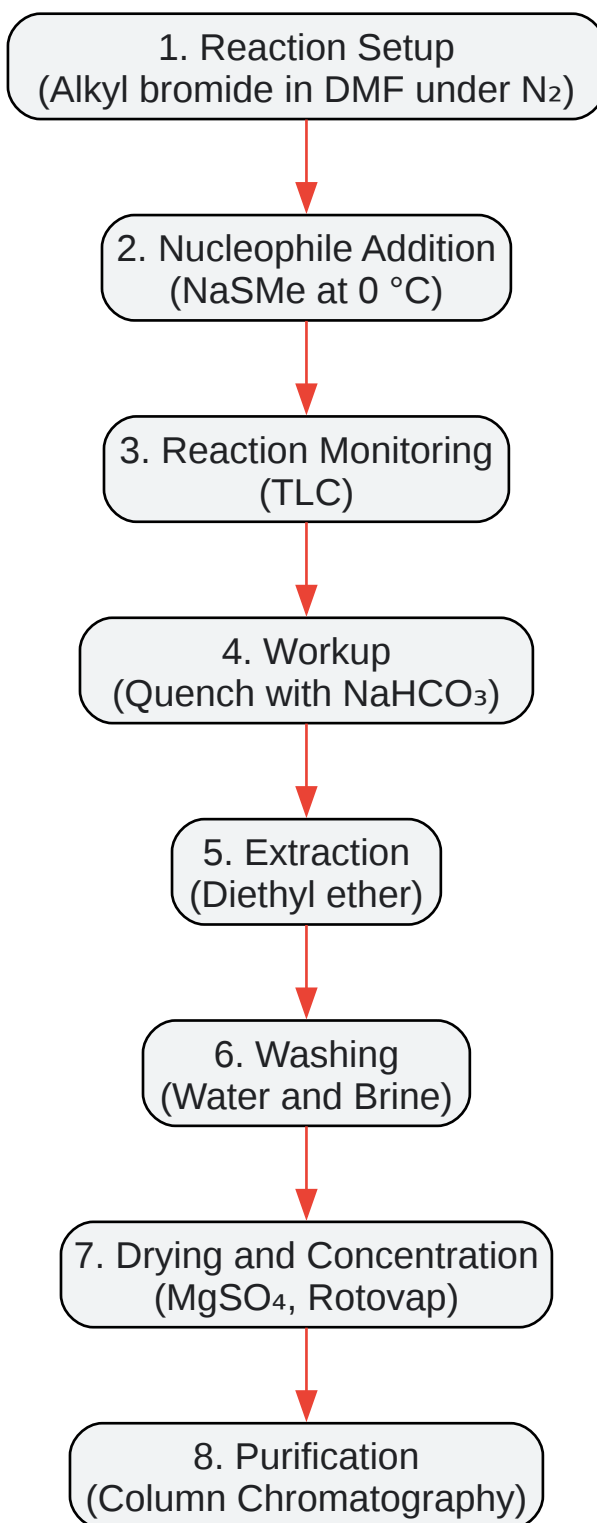
- Alkyl bromide (1.0 eq)
- Sodium methanethiolate (1.1 eq)

- Anhydrous N,N-Dimethylformamide (DMF)
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated aqueous  $\text{NaCl}$  solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Diethyl ether
- Round-bottom flask
- Magnetic stirrer and stir bar
- Septum and needles
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve the alkyl bromide (1.0 eq) in anhydrous DMF.
- **Addition of Nucleophile:** Cool the solution to 0 °C using an ice bath. Slowly add a solution of sodium methanethiolate (1.1 eq) in DMF to the stirred solution of the alkyl bromide.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:** Upon completion, quench the reaction by pouring the mixture into a separatory funnel containing saturated aqueous  $\text{NaHCO}_3$  solution.
- **Extraction:** Extract the aqueous layer with diethyl ether (3 x 20 mL).
- **Washing:** Combine the organic layers and wash with water and then with brine.

- Drying and Concentration: Dry the organic layer over anhydrous  $\text{MgSO}_4$ , filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by column chromatography on silica gel to afford the desired methyl thioether.



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*Workflow for the synthesis of a methyl thioether.*

## Safety, Handling, and Disposal

Sodium methanethiolate is a hazardous substance and must be handled with appropriate safety precautions in a well-ventilated fume hood.<sup>[18][19]</sup> It is flammable, corrosive, and toxic if swallowed.<sup>[19]</sup>

Personal Protective Equipment (PPE):

- Safety goggles or a face shield.<sup>[20]</sup>
- Flame-resistant lab coat.<sup>[18][21]</sup>
- Chemically resistant gloves (e.g., nitrile).<sup>[21]</sup>

Handling:

- Avoid contact with skin, eyes, and clothing.<sup>[21]</sup>
- Keep away from heat, sparks, and open flames.<sup>[22]</sup>
- Handle under an inert atmosphere to prevent decomposition due to moisture and air.<sup>[21]</sup>
- Ground and bond containers and receiving equipment to prevent static discharge.<sup>[22]</sup>

Quenching and Disposal:

- Unused or residual sodium methanethiolate must be quenched carefully.<sup>[18]</sup>
- A recommended method for small quantities is the slow addition of ice to the material in a large container.<sup>[18]</sup>
- For larger quantities, a solution of the material can be slowly added to a stirred, cooled solution of a weak acid like citric or acetic acid to neutralize it.<sup>[18]</sup>
- All waste should be disposed of in accordance with local, state, and federal regulations.

## Conclusion: A Versatile and Enduring Reagent

Sodium methanethiolate, with its potent nucleophilicity and predictable reactivity, remains a cornerstone reagent in organic synthesis. Its role in the construction of complex molecules,

particularly in the pharmaceutical industry, underscores its enduring importance. A thorough understanding of its fundamental properties, coupled with stringent adherence to safety protocols, enables chemists to harness the full potential of this versatile compound in their research and development endeavors.

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